

Proper Disposal Procedures for GA11 (Gibberellin A11)

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Compound of Interest

Compound Name: GA11

Cat. No.: B607586

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for the Handling and Disposal of **GA11**.

This document provides procedural guidance for the safe disposal of **GA11**, a gibberellin plant hormone. Given the limited specific safety data for Gibberellin A11, the following procedures are based on information for the closely related and well-documented Gibberellic Acid (GA3), supplemented with general best practices for laboratory chemical waste management. Gibberellins as a class are not typically classified as hazardous materials.

Quantitative Data

For clarity and comparison, the available quantitative data for Gibberellin A11 and the related Gibberellic Acid (GA3) are summarized below.

Property	Gibberellin A11 (GA11)	Gibberellic Acid (GA3)
Molecular Formula	$C_{19}H_{22}O_5$	$C_{19}H_{22}O_6$
Molecular Weight	330.38 g/mol [1]	346.37 g/mol
Appearance	-	White to pale-yellow solid
Oral LD50 (Rat)	No data available	> 5,000 mg/kg
Solubility in Water	No data available	5 g/L

Experimental Protocols

While a specific, standardized experimental protocol for the disposal of **GA11** is not available in published literature, the following procedure is derived from the safety data sheets of Gibberellic Acid and general laboratory chemical disposal guidelines.

Objective: To safely dispose of **GA11** waste, including pure substance, contaminated labware, and solutions.

Materials:

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- Chemical waste container, appropriately labeled
- Absorbent material (e.g., vermiculite, sand) for liquid spills
- pH paper (for solutions)
- Sodium bicarbonate (for neutralization of acidic solutions, if applicable)
- Sealable plastic bags

Procedure for Disposal of Solid **GA11** Waste:

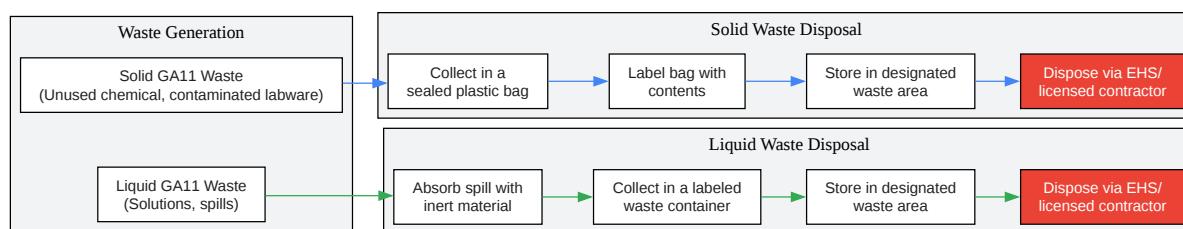
- **Collection:** Carefully collect solid **GA11** waste, including unused pure compound and contaminated disposable labware (e.g., weigh boats, pipette tips), in a designated, sealed plastic bag.
- **Labeling:** Clearly label the bag with the chemical name ("Gibberellin A11 Waste") and any other identifiers required by your institution's waste management program.
- **Storage:** Store the sealed bag in a designated hazardous waste accumulation area, segregated from incompatible materials.
- **Disposal:** Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed chemical waste contractor.

Procedure for Disposal of Liquid **GA11** Waste (Solutions):

- Small Spills: In the event of a small spill, absorb the liquid with an inert material such as vermiculite or sand.
- Collection: Scoop the absorbent material into a designated chemical waste container.
- Neutralization (if applicable): For acidic solutions, neutralize to a pH between 6 and 8 with a suitable base like sodium bicarbonate before absorption, if deemed safe and appropriate. Always check for the absence of gas evolution or excessive heat generation.
- Labeling: Label the waste container clearly with "Gibberellin A11 Solution Waste" and list all components of the solution.
- Disposal: Transfer the sealed container to the hazardous waste accumulation area for disposal through your institution's EHS program. Do not pour **GA11** solutions down the drain unless explicitly permitted by your local regulations and institutional policies.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **GA11** in a laboratory setting.



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References

- 1. Gibberellin A11 [agrikaido.com]
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